

Application Notes and Protocols for Administration of LY487379 Hydrochloride in Mice

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Compound of Interest

Compound Name: LY487379 hydrochloride

Cat. No.: B584831

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **LY487379 hydrochloride** is a selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 2 (mGluR2).[1][2] It is a valuable tool for in vivo studies investigating the role of mGluR2 in various physiological and pathological processes, including neuropsychiatric disorders.[1][3][4] Proper vehicle selection and administration are critical for ensuring accurate and reproducible experimental outcomes. This document provides detailed application notes and protocols for the appropriate administration of **LY487379 hydrochloride** in mice.

Data Presentation

Table 1: Solubility of **LY487379 Hydrochloride**

| Solvent | Maximum Concentration (mg/mL) | Maximum Concentration (mM) |
|---------|-------------------------------|----------------------------|
| DMSO | 48.89 | 100 |
| Ethanol | 24.45 | 50 |

Data sourced from Tocris Bioscience.

Table 2: Recommended Vehicle Formulation for In Vivo Administration

| Component | Percentage of Final Volume | Purpose |
|--------------------|----------------------------|-----------------------|
| DMSO | 10% | Solubilizing Agent |
| PEG300 | 40% | Co-solvent |
| Tween-80 | 5% | Surfactant/Emulsifier |
| Saline (0.9% NaCl) | 45% | Diluent/Vehicle Base |

This formulation is recommended by MedChemExpress for achieving a clear solution of ≥ 10 mg/mL.[\[1\]](#)

Experimental Protocols

Protocol 1: Preparation of Dosing Solution using a Multi-Component Vehicle

This protocol describes the preparation of a **LY487379 hydrochloride** dosing solution for in vivo administration, based on the recommended vehicle formulation.

Materials:

- **LY487379 hydrochloride** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Sterile saline (0.9% NaCl)
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile pipette tips

- Vortex mixer
- Ultrasonic bath (optional, for difficult to dissolve compounds)[1]

Procedure:

- Calculate Required Amounts: Determine the total volume of the dosing solution needed and the desired final concentration of **LY487379 hydrochloride**. Calculate the mass of **LY487379 hydrochloride** and the volume of each vehicle component required.
- Dissolve LY487379 in DMSO:
 - Weigh the calculated amount of **LY487379 hydrochloride** powder and place it in a sterile tube.
 - Add the calculated volume of DMSO (10% of the final volume).
 - Vortex thoroughly until the compound is completely dissolved. Gentle warming or sonication may be used if necessary to aid dissolution.[1]
- Add PEG300:
 - To the DMSO solution, add the calculated volume of PEG300 (40% of the final volume).
 - Vortex the mixture until it is homogeneous.
- Add Tween-80:
 - Add the calculated volume of Tween-80 (5% of the final volume).
 - Vortex again to ensure the solution is well-mixed.
- Add Saline:
 - Slowly add the calculated volume of sterile saline (45% of the final volume) to the mixture.
 - Vortex the final solution until it is clear and uniform.

- Storage: The prepared dosing solution should be stored appropriately. For short-term storage, it can be kept at 4°C. For longer-term storage, aliquots can be stored at -20°C or -80°C, though stability should be verified.[\[5\]](#)

Protocol 2: Intraperitoneal (i.p.) Administration in Mice

Intraperitoneal injection is a common route for administering **LY487379 hydrochloride** in mice.
[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Materials:

- Prepared **LY487379 hydrochloride** dosing solution
- Sterile syringes (e.g., 1 mL)
- Sterile needles (e.g., 25-27 gauge)
- Mouse restraint device (optional)
- Appropriate personal protective equipment (PPE)

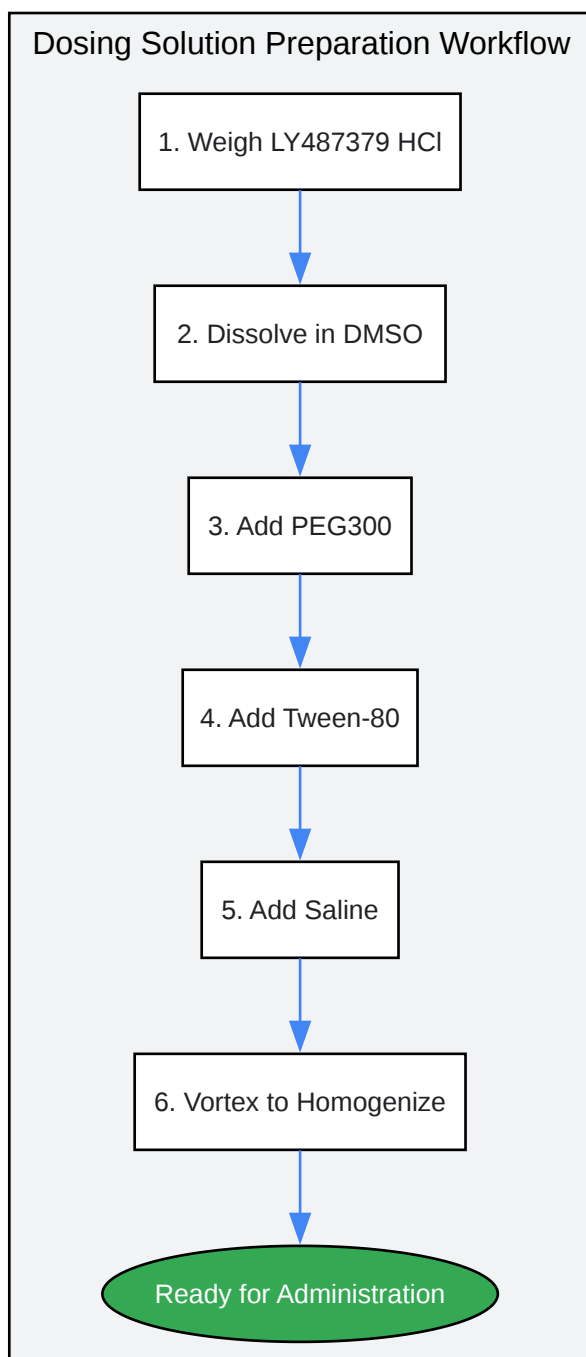
Procedure:

- Animal Restraint: Properly restrain the mouse to expose the abdomen. This can be done manually by scruffing the neck and securing the tail, or with a restraint device.
- Locate Injection Site: The injection site is in the lower right or left quadrant of the abdomen. Avoid the midline to prevent injury to the bladder or cecum.
- Perform Injection:
 - Draw the desired volume of the dosing solution into the syringe. Ensure there are no air bubbles.
 - Insert the needle at a 15-30 degree angle into the peritoneal cavity.
 - Aspirate slightly to ensure the needle has not entered a blood vessel or organ.

- Slowly inject the solution.
- Withdraw Needle and Monitor:
 - Withdraw the needle smoothly.
 - Return the mouse to its cage and monitor it for any adverse reactions.

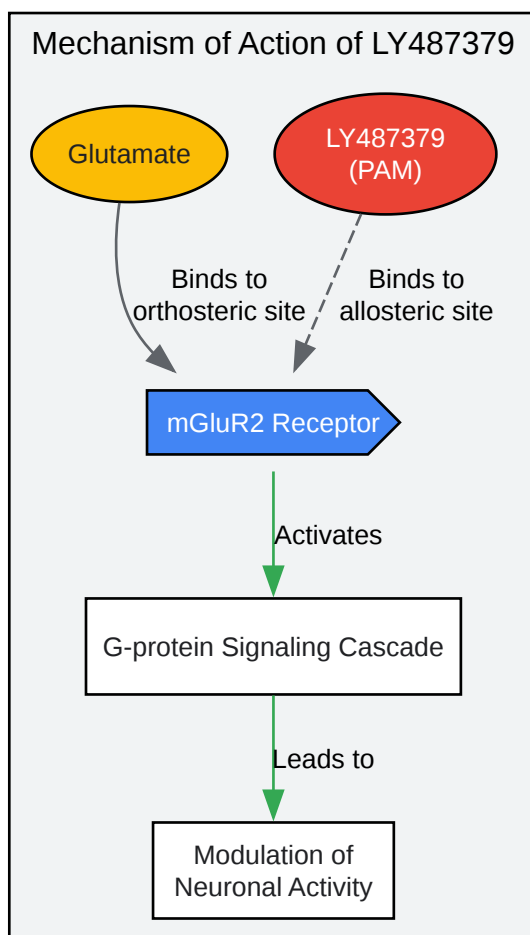
Alternative Vehicle: For some studies, a simpler vehicle of DMSO and saline has been used. LY487379 was dissolved in DMSO and then adjusted with 0.9% NaCl to a final DMSO concentration of less than 0.2%.^[6] Another study mentions dissolving the compound directly in 0.9% NaCl.^[8] The choice of vehicle may depend on the required dose and the specific experimental design.

Mandatory Visualization



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Caption: Workflow for preparing **LY487379 hydrochloride** dosing solution.



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Caption: Signaling pathway of LY487379 as an mGluR2 PAM.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. LY-487,379 - Wikipedia [en.wikipedia.org]

- 3. The positive allosteric modulator at mGlu2 receptors, LY487379, reverses the effects of chronic stress-induced behavioral maladaptation and synaptic dysfunction in the adulthood - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Effects of a positive allosteric modulator of group II metabotropic glutamate receptors, LY487379, on cognitive flexibility and impulsive-like responding in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. An allosteric potentiator of metabotropic glutamate (mGlu) 2 receptors reduces the cocaine-stimulated ERK1/2 phosphorylation in the mouse striatum - PMC [pmc.ncbi.nlm.nih.gov]
- 7. medchemexpress.com [medchemexpress.com]
- 8. The Impact of LY487379 or CDPPE on eNOS Expression in the Mouse Brain and the Effect of Joint Administration of Compounds with NO• Releasers on MK-801- or Scopolamine-Driven Cognitive Dysfunction in Mice - PMC [pmc.ncbi.nlm.nih.gov]
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